

Technical Monograph: Spectral Characterization of p-Methylthiobenzoic Acid

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Compound of Interest

Compound Name: *p*-Methylthiobenzoic acid

CAS No.: 50684-43-0

Cat. No.: B1250515

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Executive Summary

4-(Methylthio)benzoic acid (p-MTBA) represents a critical pharmacophore in medicinal chemistry, serving as a structural precursor for COX-2 inhibitors and various anti-inflammatory agents.^[1] Its dual functionality—comprising an electron-withdrawing carboxylic acid and an electron-donating methylthio ether—creates a unique "push-pull" electronic system across the benzene ring.^[1]

This guide provides a definitive spectral fingerprint of p-MTBA.^[1] Unlike standard database entries, this document synthesizes raw spectral data with mechanistic interpretation, offering researchers a self-validating framework for compound verification during synthesis or metabolic studies.^[1]

Chemical Identity Snapshot

Property	Value
IUPAC Name	4-(Methylsulfanyl)benzoic acid
CAS Registry	13205-48-6
Molecular Formula	C ₈ H ₈ O ₂ S
Molecular Weight	168.21 g/mol
Appearance	White to off-white crystalline powder
Melting Point	193–196 °C

Nuclear Magnetic Resonance (NMR) Profiling[2]

The NMR profile of p-MTBA is defined by the interplay between the shielding effect of the sulfide lone pairs and the deshielding anisotropy of the carbonyl group.

¹H NMR Spectroscopy (400 MHz, DMSO-d₆)

Solvent Choice: DMSO-d₆ is the required solvent.[1] p-MTBA exhibits poor solubility in CDCl₃, which can lead to broad, unresolved peaks due to hydrogen-bonded dimerization. DMSO disrupts these dimers, sharpening the carboxyl proton signal.[1]

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Logic
12.90	Broad Singlet	1H	–COOH	Highly deshielded acidic proton; chemical shift varies with concentration/temperature.[1]
7.88	Doublet (d)	2H	Ar-H (2, 6)	Ortho to COOH. Deshielded by the electron-withdrawing carbonyl cone of anisotropy.[1] Part of AA'BB' system.[1][2]
7.36	Doublet (d)	2H	Ar-H (3, 5)	Ortho to S-Me. Shielded relative to H(2,6) due to mesomeric electron donation (+M effect) from Sulfur.[1]
2.53	Singlet (s)	3H	–S–CH ₃	Characteristic methyl sulfide shift.[1] Slightly downfield of alkyl methyls due to S electronegativity.[1]

Coupling Constant (J): The aromatic doublets typically exhibit a J-value of ~8.5 Hz, characteristic of ortho coupling in para-disubstituted benzenes.

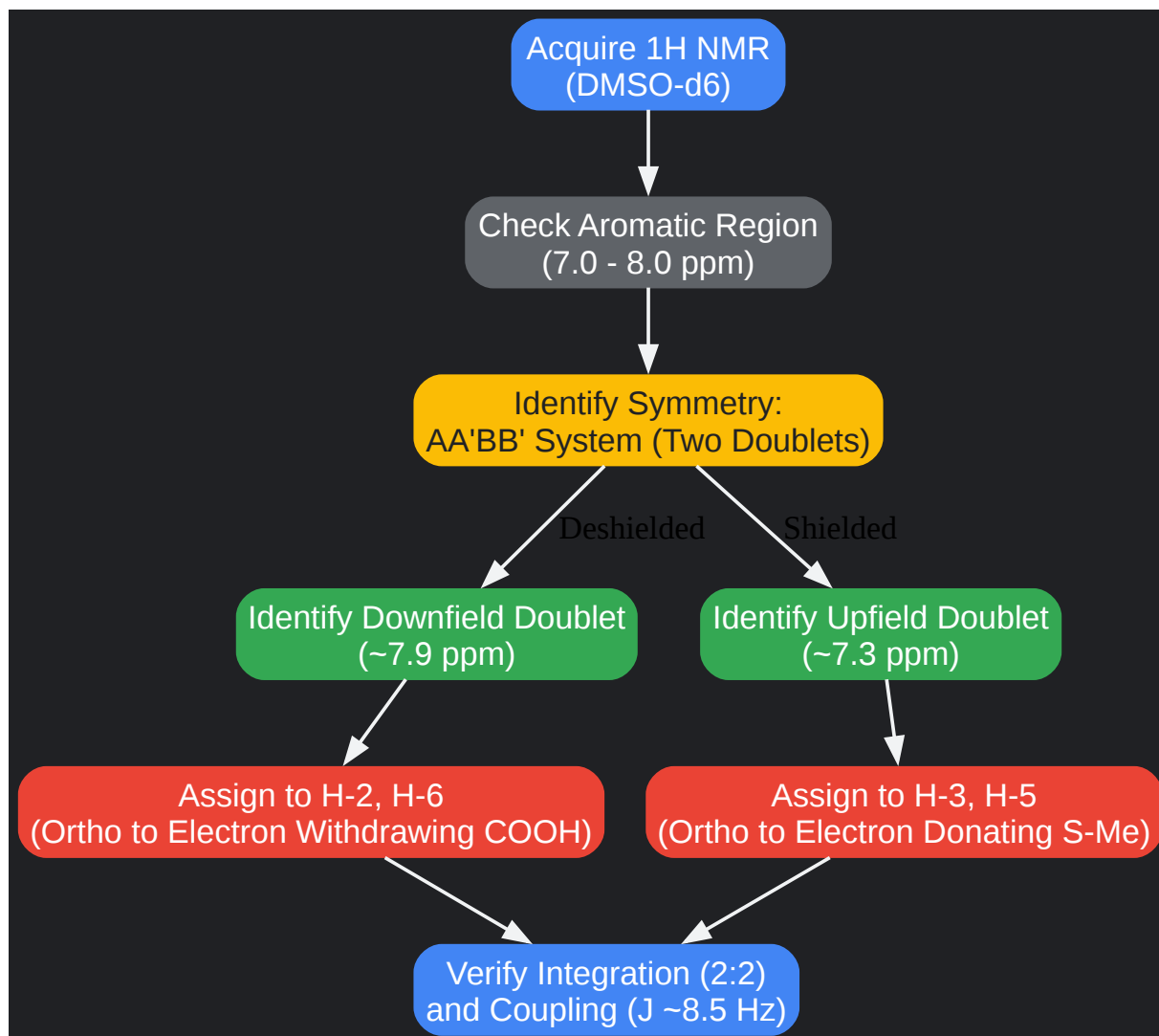
^{13}C NMR Spectroscopy (100 MHz, DMSO- d_6)

The carbon spectrum confirms the para-substitution pattern.^[1] The symmetry of the molecule results in only 6 distinct carbon signals for the 8 carbon atoms.

Shift (δ , ppm)	Carbon Type	Assignment	Electronic Environment
167.2	Quaternary (C=O)	–COOH	Carbonyl carbon; most deshielded. ^[1]
144.8	Quaternary (Ar-C)	C-4 (C-S)	Deshielded by the electronegative Sulfur atom (Inductive effect -I). ^[1]
129.8	Methine (CH)	C-2, C-6	Ortho to COOH. ^[1]
127.5	Quaternary (Ar-C)	C-1 (C-COOH)	Ipso carbon attached to the acid group. ^[1]
125.1	Methine (CH)	C-3, C-5	Ortho to S-Me; shielded by resonance donation from Sulfur. ^[1]
14.2	Methyl (CH_3)	–S– CH_3	Methyl carbon attached to sulfur. ^[1]

Workflow: NMR Structural Assignment

The following diagram illustrates the logic flow for assigning the AA'BB' aromatic system, a common stumbling block in p-substituted benzene analysis.



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Caption: Logic flow for distinguishing aromatic protons in para-substituted systems based on electronic shielding effects.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy is the primary tool for confirming the carboxylic acid functionality and the integrity of the sulfide linkage.

Method: KBr Pellet or ATR (Attenuated Total Reflectance).[1] Diagnostic Value: The broad O-H stretch and sharp C=O stretch are the "fingerprints" for the acid moiety.[3]

Wavenumber (cm ⁻¹)	Intensity	Vibration Mode	Notes
2500–3300	Broad, Med	O–H Stretch	Characteristic of carboxylic acid dimers (hydrogen bonding). [1] Overlaps C-H stretches.[1]
1680–1695	Strong, Sharp	C=O Stretch	Conjugated acid carbonyl.[1] Lower frequency than non-conjugated acids (~1710) due to benzene ring conjugation.
1590, 1420	Medium	C=C Aromatic	Ring breathing modes.[1]
1280–1300	Strong	C–O Stretch	C-O single bond stretch coupled with O-H bending.
~750	Weak	C–S Stretch	Carbon-Sulfur bond vibration (often obscured in fingerprint region).[1]

Mass Spectrometry (MS)[5][6][7]

Mass spectrometry provides molecular weight confirmation and structural elucidation through fragmentation.[1]

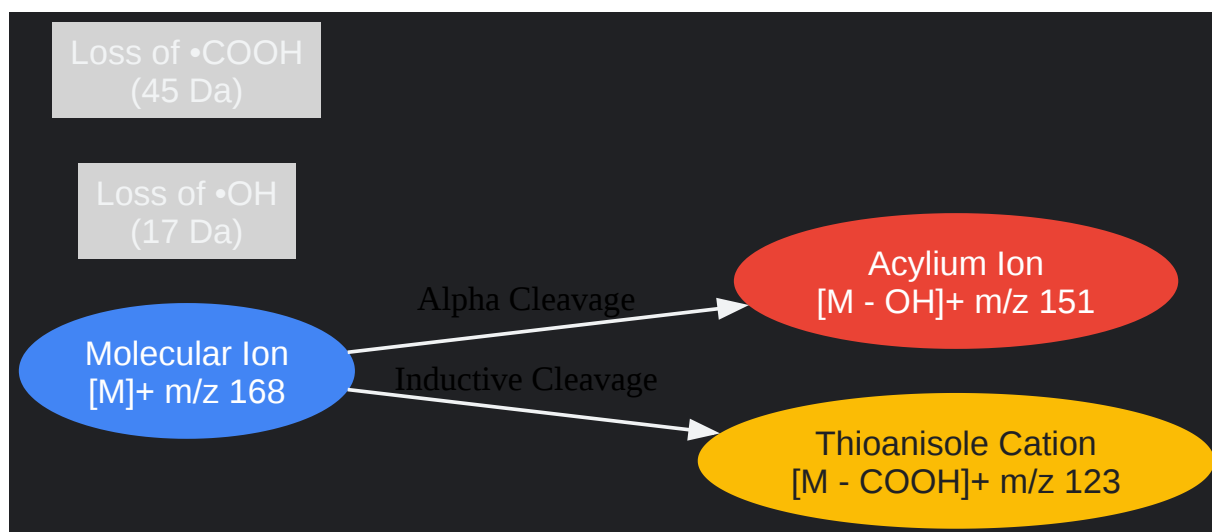
Ionization Mode: Electron Impact (EI, 70 eV).[1] Molecular Ion (M⁺): m/z 168.[1]

Fragmentation Pathway

The fragmentation is dominated by the stability of the aromatic ring and the cleavage of the carboxylic acid group.

m/z (Mass-to-Charge)	Ion Identity	Mechanism of Formation
168	$[M]^+$	Molecular Ion (Parent).[1] Stable due to aromaticity.
151	$[M - OH]^+$	Loss of hydroxyl radical ($\bullet OH$). [1][4][5][6] Formation of acylium ion $[Ar-C\equiv O]^+$.
123	$[M - COOH]^+$	Loss of carboxyl radical ($\bullet COOH$).[1][7][8][9] Formation of the 4-(methylthio)phenyl cation.[1]
45	$[COOH]^+$	Carboxyl cation fragment.[1][8]

Fragmentation Mechanism Diagram



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Caption: Primary EI fragmentation pathways showing the generation of the diagnostic acylium and thioanisole ions.

Experimental Protocols (Self-Validating)

To ensure reproducibility and data integrity, follow these specific preparation protocols.

NMR Sample Preparation

- Objective: Eliminate solubility-induced line broadening.
- Protocol:
 - Weigh 10–15 mg of p-MTBA into a clean vial.
 - Add 0.6 mL of DMSO- d_6 (99.9% D). Note: Do not use $CDCl_3$ unless necessary, as the acid dimerizes, causing the -COOH peak to drift and broaden.
 - Sonicate for 30 seconds to ensure complete dissolution.
 - Transfer to a 5mm NMR tube.[\[1\]](#)
 - Validation: The solvent residual peak (DMSO quintet) should appear at 2.50 ppm.[\[1\]](#) If the water peak (variable, ~3.3 ppm) is large, dry the sample, as water exchange can suppress the -COOH signal.

IR Sample Preparation (KBr Pellet)

- Objective: Obtain a high-resolution fingerprint region.
- Protocol:
 - Mix 1 mg of p-MTBA with 100 mg of spectroscopic grade KBr (dried).
 - Grind the mixture in an agate mortar until a fine, uniform powder is achieved (prevents Christiansen effect/scattering).
 - Press into a transparent pellet using a hydraulic press (approx. 8-10 tons pressure).
 - Validation: The background scan should show minimal water vapor.[\[1\]](#) The resulting spectrum must show a baseline transmission above 80% in non-absorbing regions.[\[1\]](#)

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